

Safe Disposal of NSC-311068: A Procedural Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: NSC-311068

Cat. No.: B1680213

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This guide provides essential safety and logistical information for the proper disposal of **NSC-311068**, a compound requiring careful handling due to its potential hazards. The following procedures are designed to ensure the safety of laboratory personnel and to maintain compliance with environmental regulations.

Hazard Profile and Safety Precautions

NSC-311068 is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects[1]. Therefore, preventing its release into the environment is of paramount importance. When handling **NSC-311068**, appropriate personal protective equipment (PPE) must be worn. This includes safety goggles with side-shields, protective gloves, and impervious clothing[1]. All handling should be performed in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or aerosols[1].

Quantitative Data

A summary of the key quantitative data for **NSC-311068** is provided in the table below.

Property	Value
CAS Number	66474-53-1
Molecular Formula	C10H6N4O4S
Molecular Weight	278.242 g/mol

Step-by-Step Disposal Procedure

The primary directive for the disposal of **NSC-311068** is to "Dispose of contents/ container to an approved waste disposal plant"[1]. This necessitates a process of containment, labeling, and transfer to a certified hazardous waste management facility. Do not dispose of **NSC-311068** down the drain or in regular trash[2].

1. Waste Segregation and Collection:

- Solid Waste: Collect any solid **NSC-311068** waste, including contaminated personal protective equipment (gloves, etc.) and spill cleanup materials, in a clearly labeled, sealed container.
- Liquid Waste: If **NSC-311068** is in a solvent, it should be collected in a separate, sealed container compatible with the solvent used. Do not mix with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office[2].
- Empty Containers: Empty containers that held **NSC-311068** should be managed as hazardous waste. If institutional procedures allow for container rinsing, the first rinse must be collected and disposed of as hazardous waste[2].

2. Labeling:

- All waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name, "**NSC-311068**."
- Include any other components of the waste mixture (e.g., solvents).
- Indicate the primary hazards: "Toxic" and "Environmental Hazard."

3. Storage:

- Store the sealed and labeled waste containers in a designated satellite accumulation area within the laboratory.
- Ensure that the storage area is secure and away from drains and sources of ignition[1].
- Segregate from incompatible materials such as strong acids, alkalis, and oxidizing/reducing agents[1].

4. Disposal:

- Contact your institution's EHS office or a certified hazardous waste disposal contractor to arrange for pickup and disposal.

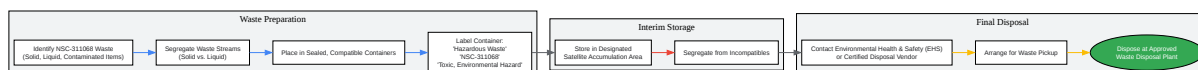
- Follow all institutional and local regulations for waste manifest and handover procedures.

Experimental Protocols

No specific experimental protocols for the disposal of **NSC-311068** were cited in the available documentation. The recommended disposal method is based on the safety data sheet and general principles of hazardous waste management.

Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **NSC-311068**.



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Caption: Logical workflow for the proper disposal of **NSC-311068**.

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References

- 1. NSC 311068|66474-53-1|MSDS [dcchemicals.com]
- 2. Hazardous Waste Disposal Guide - Research Areas | Policies [policies.dartmouth.edu]
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